

In-Depth Technical Guide to Santolina Alcohol

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Compound of Interest

Compound Name: *Santolina alcohol*

Cat. No.: *B12104717*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Santolina alcohol is an irregular monoterpene alcohol found in a variety of aromatic plants. As a component of essential oils, it contributes to the fragrance and potential biological activities of these botanicals. This document provides a comprehensive overview of the available technical information regarding **Santolina alcohol**, including its chemical properties, natural occurrence, and reported biological activities. It is intended to serve as a resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

Santolina alcohol is a C10 isoprenoid with a unique carbon skeleton that deviates from the typical head-to-tail linkage of isoprene units. This structural feature places it in the category of irregular monoterpenes. The primary CAS Registry Number for **Santolina alcohol** is 21149-19-9.[1] A specific stereoisomer, (+)-**Santolina alcohol**, is identified by the CAS Registry Number 35671-15-9.[2]

Below is a summary of its key physicochemical properties.

Property	Value	Source
CAS Registry Number	21149-19-9	NIST WebBook[1]
(+)-Santolina alcohol CAS	35671-15-9	The Good Scents Company[2]
Molecular Formula	C ₁₀ H ₁₈ O	PubChem[3]
Molecular Weight	154.25 g/mol	PubChem[3]
IUPAC Name	(3S)-3-ethenyl-2,5-dimethylhex-4-en-2-ol	PubChem[3]
Boiling Point (estimated)	218.00 to 219.00 °C @ 760.00 mm Hg	The Good Scents Company[2]
Flash Point (estimated)	178.00 °F (81.11 °C)	The Good Scents Company[2]
logP (o/w) (estimated)	3.080	The Good Scents Company[2]
Solubility (estimated)	Soluble in alcohol; 351.9 mg/L in water @ 25 °C	The Good Scents Company[2]

Natural Occurrence

Santolina alcohol is a constituent of the essential oils of several plant species, primarily within the Asteraceae family. The concentration of **Santolina alcohol** can vary significantly depending on the plant species, geographical location, and harvesting time.

Plant Species	Plant Part	Percentage of Santolina Alcohol in Essential Oil	Reference
Artemisia serotina	Aerial Parts	34.6%	ResearchGate[4]
Achillea ageratum (from Corsica)	-	10.0%	ResearchGate[4]

Biological and Pharmacological Activities

Direct experimental data on the biological activities of isolated **Santolina alcohol** is limited in publicly available literature. The majority of studies report on the activities of essential oils or plant extracts that contain **Santolina alcohol** as one of its components. Therefore, the activities described below are attributed to the complex mixture of the essential oil and not solely to **Santolina alcohol**.

Antimicrobial Activity

Essential oils containing **Santolina alcohol** have demonstrated antimicrobial properties.

Essential Oil Source	Test Organism	MIC (mg/mL)	Reference
Artemisia serotina	Candida albicans	2	ResearchGate[4]
Artemisia serotina	Bacterial species	4-16	ResearchGate[4]
Santolina rosmarinifolia	Dermatophytes	0.07–0.14	PubMed Central[5]
Santolina rosmarinifolia	Yeasts	0.14–0.29	PubMed Central[5]

Anti-inflammatory Activity

The anti-inflammatory potential of extracts containing **Santolina alcohol** has been investigated.

Extract/Essential Oil Source	Assay	IC ₅₀ (mg/mL)	Reference
Santolina rosmarinifolia Essential Oil	Nitric Oxide (NO) release in LPS-stimulated macrophages	0.52	PubMed Central[5]

Experimental Methodologies

Detailed experimental protocols for the biological evaluation of pure **Santolina alcohol** are not readily available. However, the general methodologies employed in the assessment of essential oils containing this compound are described below.

Antimicrobial Susceptibility Testing (Micro-well Dilution Method)

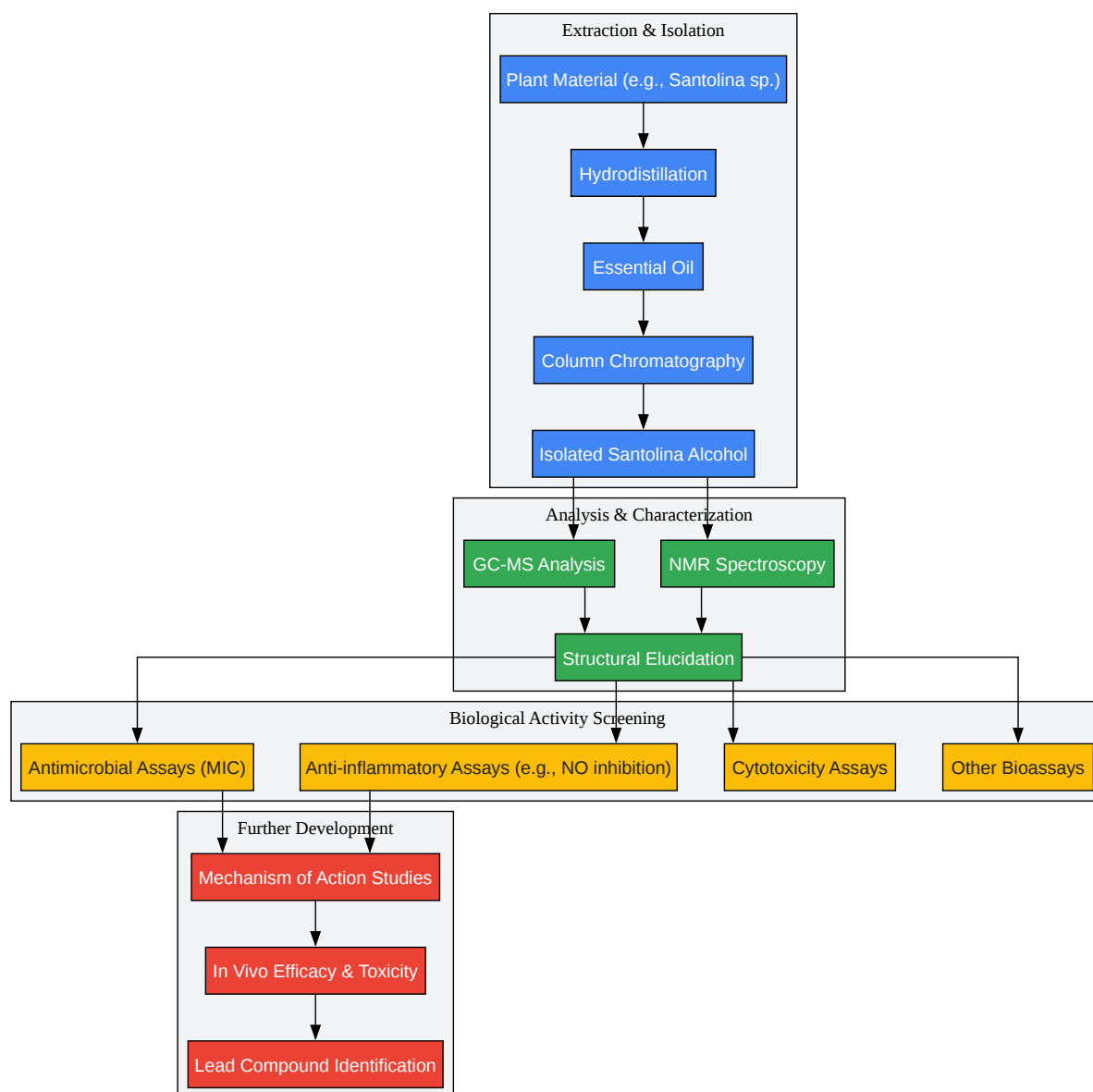
The Minimum Inhibitory Concentration (MIC) of essential oils is often determined using the micro-well dilution method. This involves preparing a series of two-fold dilutions of the essential oil in a suitable broth medium within a 96-well microplate. Standardized suspensions of the test microorganisms (bacteria or fungi) are then added to each well. The plates are incubated under appropriate conditions, and the MIC is defined as the lowest concentration of the essential oil that visibly inhibits the growth of the microorganism.

Anti-inflammatory Assay (Nitric Oxide Inhibition in Macrophages)

The anti-inflammatory activity can be assessed by measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage cell lines (e.g., RAW 264.7). The cells are pre-treated with various concentrations of the test substance (e.g., essential oil) before being stimulated with LPS to induce an inflammatory response and NO production. The amount of nitrite, a stable product of NO, in the cell culture supernatant is quantified using the Griess reagent. The IC_{50} value, the concentration of the test substance that inhibits NO production by 50%, is then calculated.

Workflow and Conceptual Diagrams

As specific signaling pathways for **Santolina alcohol** have not been elucidated in the reviewed literature, a conceptual workflow for its extraction, identification, and bioactivity screening is presented below. This diagram illustrates the logical progression from plant source to potential therapeutic application.



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Caption: Workflow for the extraction, analysis, and biological evaluation of **Santolina alcohol**.

Conclusion and Future Directions

Santolina alcohol is a noteworthy irregular monoterpene with a recognized presence in several plant essential oils. While the biological activities of these oils are promising, particularly in the antimicrobial and anti-inflammatory domains, there is a significant knowledge gap concerning the specific contribution and mechanism of action of pure **Santolina alcohol**. Future research should prioritize the isolation of **Santolina alcohol** in sufficient quantities to enable comprehensive biological screening. Elucidating its specific molecular targets and signaling pathways will be crucial in determining its potential as a lead compound for drug development. Furthermore, detailed in vivo studies are necessary to validate the in vitro findings and to assess the safety and efficacy of this compound.

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References

- 1. Santolina alcohol [webbook.nist.gov]
- 2. (+)-santolina alcohol, 35671-15-9 [thegoodscentcompany.com]
- 3. (+)-Santolina alcohol | C₁₀H₁₈O | CID 12315281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Chemical Profile, Anti-Microbial and Anti-Inflammaging Activities of Santolina rosmarinifolia L. Essential Oil from Portugal - PMC [pmc.ncbi.nlm.nih.gov]
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